

# Mecetronium Ethylsulfate: A Comprehensive Technical Review of its Chemical Properties

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## Compound of Interest

Compound Name: *Mecetronium ethylsulfate*

Cat. No.: *B1200209*

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## Introduction

**Mecetronium ethylsulfate** (CAS No: 3006-10-8) is a quaternary ammonium compound recognized for its significant antimicrobial properties.<sup>[1][2]</sup> As a cationic surfactant, it finds applications as a disinfectant and antiseptic in various pharmaceutical and healthcare settings.<sup>[3][4][5]</sup> This technical guide provides an in-depth overview of the core chemical properties of **Mecetronium ethylsulfate**, supported by available data and standardized experimental methodologies.

## Chemical and Physical Properties

**Mecetronium ethylsulfate** is a white or slightly yellowish, amorphous, and hygroscopic powder.<sup>[3][6]</sup> Its chemical structure consists of a positively charged nitrogen atom bonded to a hexadecyl (cetyl) group, two methyl groups, and one ethyl group, with an ethyl sulfate anion. This amphiphilic nature is central to its biological activity.

## Table 1: Physicochemical Properties of Mecetronium Ethylsulfate

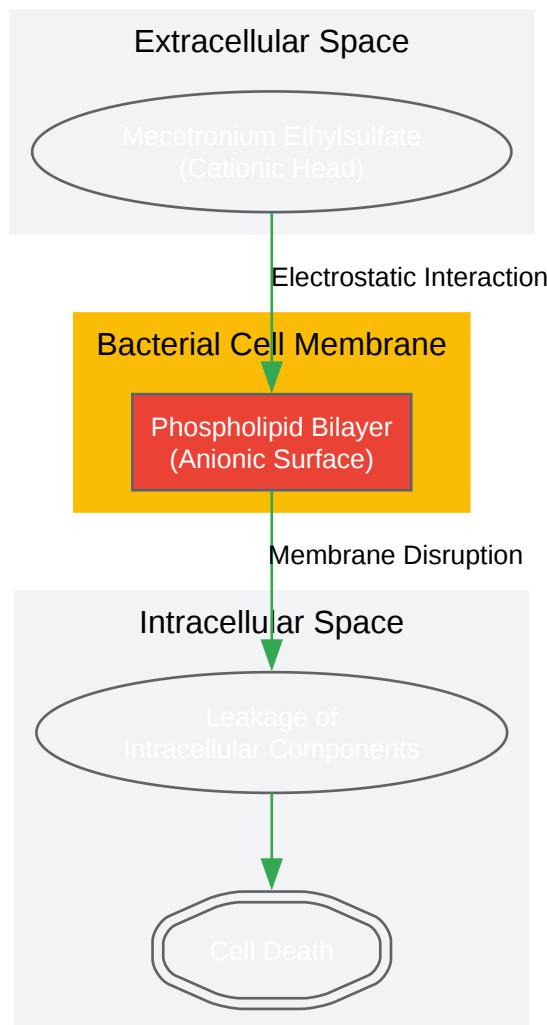
Property	Value	References
IUPAC Name	ethyl-hexadecyl-dimethylazanium;ethyl sulfate	<a href="#">[1]</a> <a href="#">[5]</a>
Synonyms	Mecetronium ethyl sulphate, Mecetronium etilsulfate, Ethylhexadecyldimethylammonium ethyl sulfate	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
CAS Number	3006-10-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Formula	C <sub>22</sub> H <sub>49</sub> NO <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Molecular Weight	423.7 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Physical State	White or slightly yellowish powder	<a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Readily soluble in water; Soluble in alcohol and acetone; Slightly soluble in ethanol; Practically insoluble in chloroform. Quantitative data is not readily available in the public domain.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	Not determined	<a href="#">[10]</a>
Boiling Point	Not determined	<a href="#">[10]</a>
Stability	Stable under normal conditions; may decompose in the presence of strong acids or bases.	<a href="#">[3]</a>

## Mechanism of Action

The primary mechanism of action for **Mecetronium ethylsulfate** is the disruption of microbial cell membranes.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The positively charged quaternary ammonium cation interacts with the negatively charged components of the bacterial cell membrane, such as phospholipids and

proteins. This interaction compromises the structural integrity and permeability of the membrane, leading to the leakage of essential intracellular components and ultimately, cell death.

### Mechanism of Action of Mecetronium Ethylsulfate



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Disruption of the bacterial cell membrane by **Mecetronium ethylsulfate**.

## Experimental Protocols

Detailed experimental data for **Mecetronium ethylsulfate** is not extensively published. However, standardized methodologies can be applied to determine its chemical and biological properties.

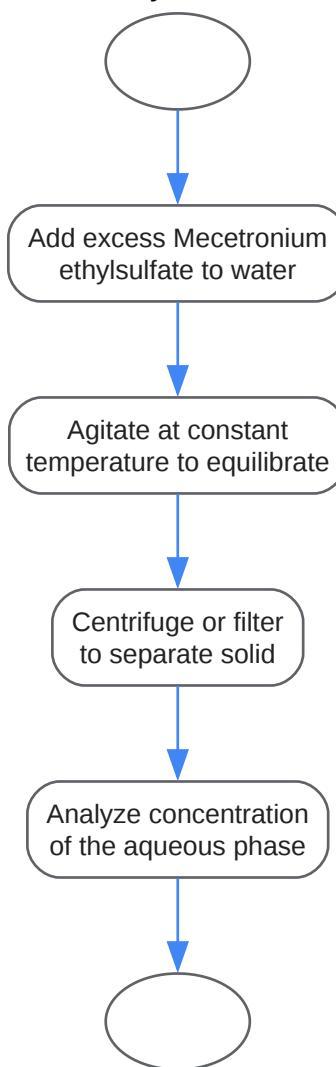
## Determination of Water Solubility (Adapted from OECD Guideline 105)

The water solubility of **Mecetronium ethylsulfate** can be determined using the flask method, which is suitable for substances with solubilities above 10-2 g/L.[5][10]

Methodology:

- Preparation of a Saturated Solution: An excess amount of **Mecetronium ethylsulfate** is added to a known volume of deionized water in a flask.
- Equilibration: The flask is agitated at a constant temperature (e.g.,  $20 \pm 0.5$  °C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).[10]
- Phase Separation: The solution is centrifuged or filtered to remove undissolved solid.
- Analysis: The concentration of **Mecetronium ethylsulfate** in the clear aqueous phase is determined using a suitable analytical method, such as titration or chromatography.

## Workflow for Water Solubility Determination (Flask Method)

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A generalized workflow for determining water solubility.

## Evaluation of Antimicrobial Activity (Broth Microdilution Method)

The minimum inhibitory concentration (MIC) of **Mecetronium ethylsulfate** against various microorganisms can be determined using the broth microdilution method.[6][7]

### Methodology:

- Preparation of Stock Solution: A stock solution of **Mecetronium ethylsulfate** is prepared in a suitable solvent and sterilized.
- Serial Dilutions: Serial two-fold dilutions of the stock solution are prepared in a 96-well microtiter plate containing a suitable growth medium (e.g., Mueller-Hinton Broth).
- Inoculation: Each well is inoculated with a standardized suspension of the test microorganism.
- Incubation: The microtiter plate is incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- Determination of MIC: The MIC is determined as the lowest concentration of **Mecetronium ethylsulfate** that completely inhibits the visible growth of the microorganism.

## Spectroscopic Data

Publicly available spectroscopic data for **Mecetronium ethylsulfate** is limited. For a compound of this nature, the following spectroscopic techniques would be instrumental in its characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would confirm the presence of the hexadecyl chain, the ethyl groups, and the methyl groups attached to the quaternary nitrogen.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR would identify the characteristic vibrational frequencies of the C-H bonds in the alkyl chains, the C-N bond of the quaternary ammonium group, and the S=O and S-O bonds of the ethyl sulfate anion.
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight of the cation and to elucidate its fragmentation pattern, confirming the overall structure.

While specific spectra are not publicly available, researchers requiring this information may need to perform their own analyses or contact commercial suppliers.

## Conclusion

**Mecetronium ethylsulfate** is a well-established quaternary ammonium antiseptic with a clear mechanism of action. While a comprehensive public dataset of its quantitative chemical properties and spectroscopic data is not readily available, standardized methodologies can be employed for its analysis. This guide provides a foundational understanding of its key chemical characteristics and the experimental approaches for their determination, serving as a valuable resource for professionals in the fields of chemical research and drug development.

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- To cite this document: BenchChem. [Mecetronium Ethylsulfate: A Comprehensive Technical Review of its Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200209#mecetronium-ethylsulfate-chemical-properties\]](https://www.benchchem.com/product/b1200209#mecetronium-ethylsulfate-chemical-properties)

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